

Hell-Volhard-Zelinsky synthesis of 2-Bromobutanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromobutanoic acid

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An In-depth Technical Guide to the Hell-Volhard-Zelinsky Synthesis of **2-Bromobutanoic Acid**

Abstract

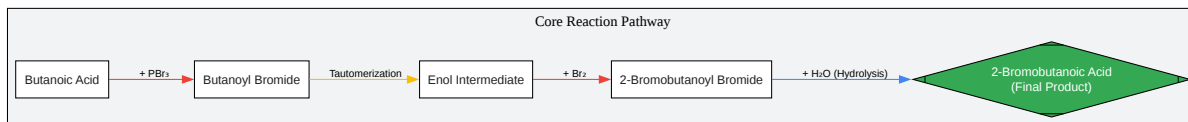
The Hell-Volhard-Zelinsky (HVZ) reaction is a cornerstone of organic synthesis for the α -halogenation of carboxylic acids. This guide provides a comprehensive technical overview of the synthesis of **2-Bromobutanoic acid** from butanoic acid using this classical method. It details the reaction mechanism, provides a step-by-step experimental protocol, summarizes key quantitative data, and includes visualizations of the chemical pathway and experimental workflow. This document is intended to serve as a practical resource for professionals requiring a detailed understanding of this fundamental transformation for applications in fine chemical synthesis and pharmaceutical development.

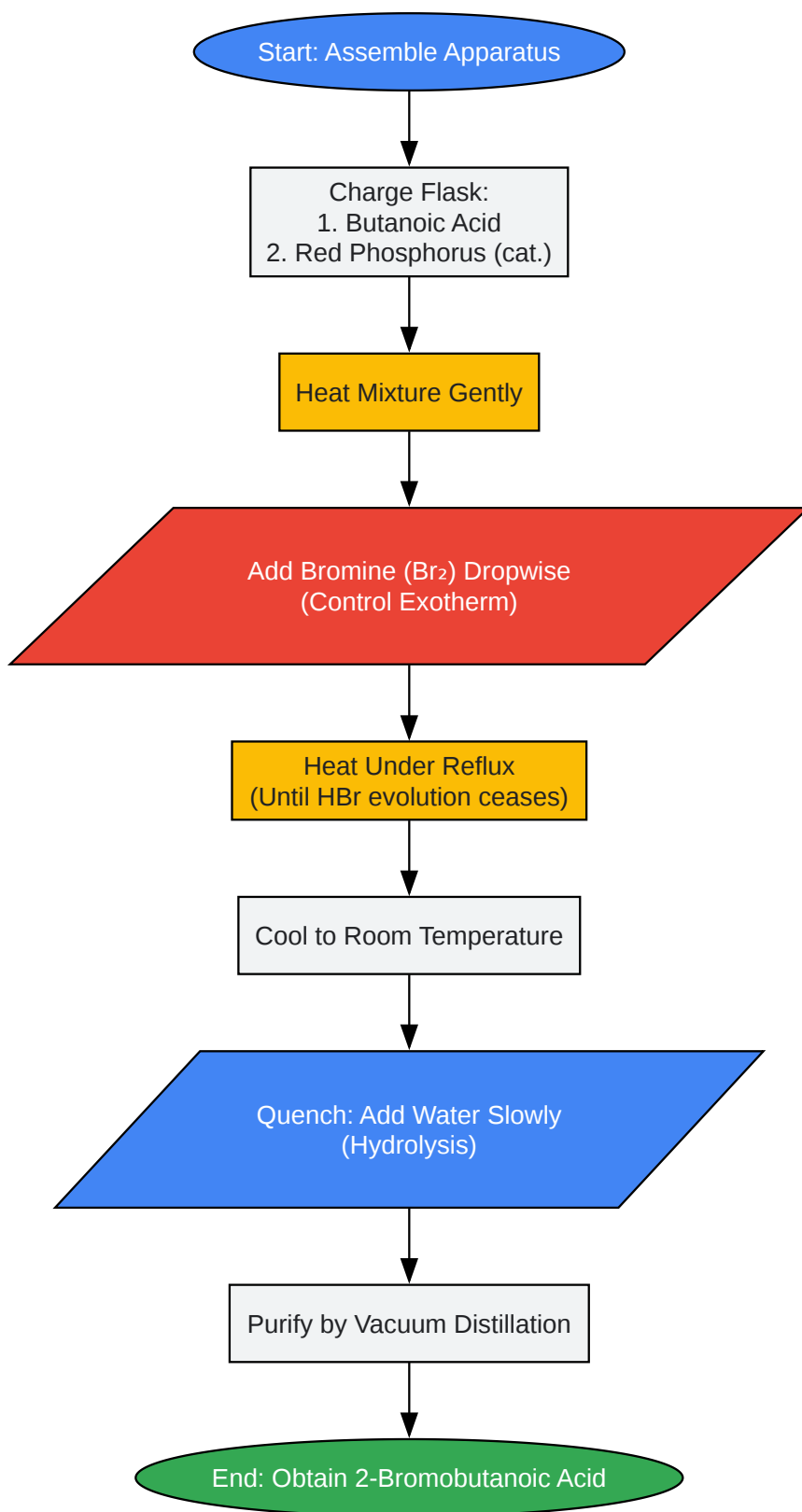
Reaction Mechanism

The Hell-Volhard-Zelinsky reaction facilitates the selective α -bromination of a carboxylic acid.^[1] The overall transformation involves treating the carboxylic acid with bromine in the presence of a catalytic amount of phosphorus tribromide (PBr_3) or red phosphorus.^{[1][2]} The reaction proceeds through four principal stages:

- **Formation of Acyl Bromide:** Phosphorus tribromide converts the butanoic acid into the more reactive butanoyl bromide.^{[1][3]}

- Enolization: The butanoyl bromide, which can readily enolize, tautomerizes to its enol form. This step is crucial as it establishes the nucleophilic α -carbon.^{[3][4]}
- α -Bromination: The electron-rich enol intermediate attacks a molecule of bromine, resulting in the selective formation of 2-bromobutanoyl bromide at the α -position.^{[1][3]}
- Hydrolysis: The resulting 2-bromobutanoyl bromide is hydrolyzed during the aqueous work-up to yield the final product, **2-Bromobutanoic acid**.^{[1][3]}





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References

- 1. benchchem.com [benchchem.com]
- 2. Hell-Volhard-Zelinsky Reaction [organic-chemistry.org]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Hell-Volhard-Zelinsky synthesis of 2-Bromobutanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104356#hell-volhard-zelinsky-synthesis-of-2-bromobutanoic-acid]

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